

The Stereochemistry of 5-Epicanadensene: A Technical Overview

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Compound of Interest

Compound Name: 5-Epicanadensene

Cat. No.: B15595365

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Abstract

5-Epicanadensene is a complex diterpenoid natural product isolated from the branches of the Sumatran yew (*Taxus sumatrana*). Its intricate stereochemistry is a critical aspect of its molecular architecture and potential biological activity. This document provides a concise overview of the available information regarding the stereochemical features of **5-Epicanadensene**, intended for an audience with a strong background in organic chemistry and natural product synthesis. Due to the limited publicly available primary literature on this specific compound, this guide focuses on the foundational knowledge derived from its classification and the general principles of stereochemical determination.

Introduction to 5-Epicanadensene

5-Epicanadensene is classified as a diterpenoid, a class of organic compounds composed of four isoprene units, typically containing 20 carbon atoms. However, the reported molecular formula for **5-Epicanadensene** is $C_{30}H_{42}O_{12}$, suggesting a more complex structure, likely a taxane diterpenoid ester, which is common for compounds isolated from *Taxus* species^[1]. The name "**5-Epicanadensene**" implies a stereochemical relationship to a parent compound, "canadensene," with an inverted configuration at the C-5 position. While "canadensene" itself is not a widely recognized systematic name, it may refer to a trivial name for a known sesquiterpene of the aristolane class, such as aristolochene, which possesses a distinct stereochemical framework^[2].

Structural and Stereochemical Data

Currently, detailed experimental data from techniques such as single-crystal X-ray diffraction or comprehensive 2D NMR analysis for **5-Epicanadensene** are not readily available in the public domain. The primary source identifying this compound appears to be a study on the diterpenoid constituents of *Taxus sumatrana*[1]. Without access to this primary data, a definitive assignment of the absolute and relative stereochemistry of all chiral centers in **5-Epicanadensene** cannot be independently verified and presented in this guide.

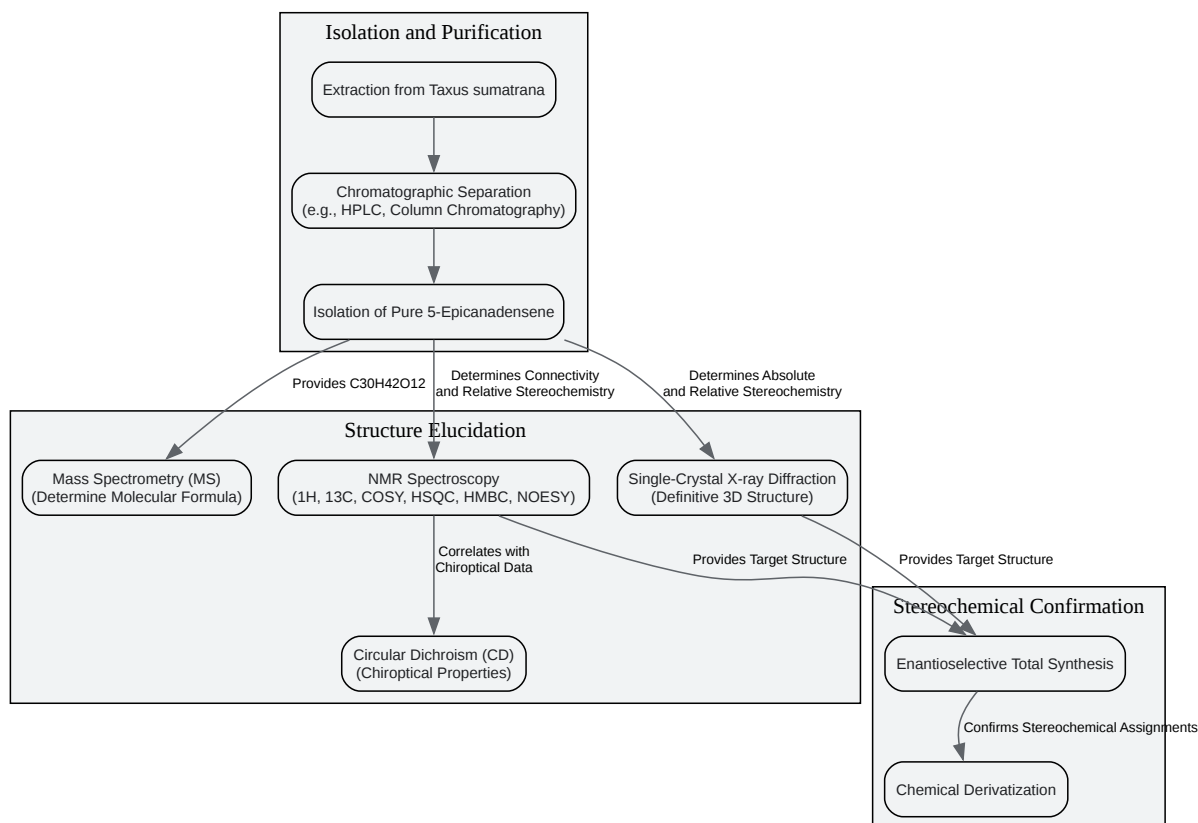
Table 1: Physicochemical and Identification Data for **5-Epicanadensene**

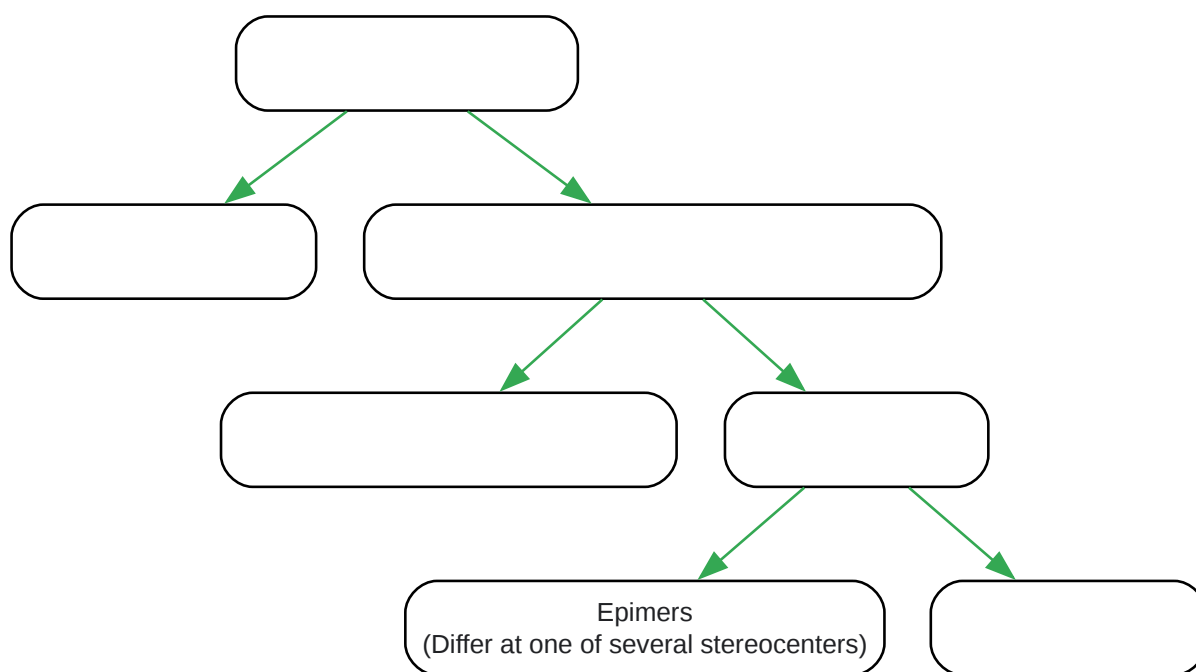
Property	Value	Reference
CAS Number	220384-17-8	[3]
Molecular Formula	C30H42O12	[3][4]
Source Organism	<i>Taxus sumatrana</i>	[1][3][4]
Compound Type	Diterpenoid	[3]

Methodologies for Stereochemical Elucidation

The determination of the complex stereochemistry of natural products like **5-Epicanadensene** typically relies on a combination of spectroscopic and synthetic methods. The logical workflow for such an elucidation is outlined below.

General Experimental Workflow





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References

- 1. 5-Epicanadensene | CAS:220384-17-8 | Diterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. 5-epi-Aristolochene [webbook.nist.gov]
- 3. 5-Epicanadensene | CAS 220384-17-8 | ScreenLib [screenlib.com]
- 4. bocsci.com [bocsci.com]
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